

# Linagliptin-d4: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Linagliptin-d4*

Cat. No.: *B15142624*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **Linagliptin-d4**. The information is curated for researchers, scientists, and professionals involved in drug development and analysis. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols, and includes mandatory visualizations to illustrate relevant biological pathways and analytical workflows.

## Core Physical and Chemical Properties

**Linagliptin-d4** is the deuterated analog of Linagliptin, a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor.<sup>[1]</sup> The incorporation of deuterium isotopes makes it a valuable internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in biological matrices through mass spectrometry.<sup>[2][3]</sup>

## Identity and Structure

Property	Value	Reference
IUPAC Name	8-[(3R)-3-amino-2,2,6,6-tetradeuteriopiperidin-1-yl]-7-but-2-ynyl-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]purine-2,6-dione	[4]
Synonyms	BI 1356-d4, ONDERO-d4	[5]
CAS Number	2140263-92-7	[5]
Molecular Formula	C <sub>25</sub> H <sub>24</sub> D <sub>4</sub> N <sub>8</sub> O <sub>2</sub>	[6]
Appearance	Off-white to light yellow solid	[7]

## Physicochemical Data

Property	Value	Reference
Molecular Weight	476.57 g/mol	[6]
Monoisotopic Mass	476.25862915 Da	[4]
Melting Point	202 - 205 °C (for non-deuterated Linagliptin)	[8]
Solubility	DMSO: 25 mg/mL (52.46 mM)	[9]
Storage Temperature	2-8°C (Refrigerator)	[10]

## Experimental Protocols

**Linagliptin-d4** is primarily utilized as an internal standard in quantitative analytical methods. Below are detailed protocols for its analysis using liquid chromatography coupled with mass spectrometry, a common application.

## Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS) Analysis

This method is designed for the quantification of Linagliptin in human plasma, using **Linagliptin-d4** as an internal standard.[\[11\]](#)

#### Sample Preparation (Liquid-Liquid Extraction):

- To 300  $\mu$ L of human plasma, add 50  $\mu$ L of **Linagliptin-d4** internal standard working solution.
- Vortex the mixture.
- Add 0.4 mL of an extraction buffer (10% v/v ammonia solution in water).
- Proceed with liquid-liquid extraction.

#### Chromatographic Conditions:

- Instrument: UHPLC system coupled to a tandem mass spectrometer.
- Column: Gemini C18 (100 mm  $\times$  4.6 mm, 3  $\mu$ m).[\[11\]](#)
- Mobile Phase: 10 mM ammonium formate and methanol (20:80 v/v).[\[11\]](#)
- Flow Rate: 0.5 mL/min.[\[11\]](#)
- Elution Mode: Isocratic.[\[11\]](#)
- Run Time: 3.5 minutes.[\[11\]](#)

#### Mass Spectrometry Conditions:

- Ionization Mode: Positive Ion Mode.
- Monitoring Mode: Multiple Reaction Monitoring (MRM).
- Precursor to Product Ion Transitions:
  - Linagliptin: m/z 473.3  $\rightarrow$  420.1
  - **Linagliptin-d4**: m/z 477.5  $\rightarrow$  424.3[\[11\]](#)

- Ion Source Temperature: 500°C.
- Spray Voltage: 5500 V.

## Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV Detection

This method is suitable for the quantification of Linagliptin in pharmaceutical dosage forms. While this protocol is for the non-deuterated form, **Linagliptin-d4** would exhibit very similar chromatographic behavior.

### Sample Preparation:

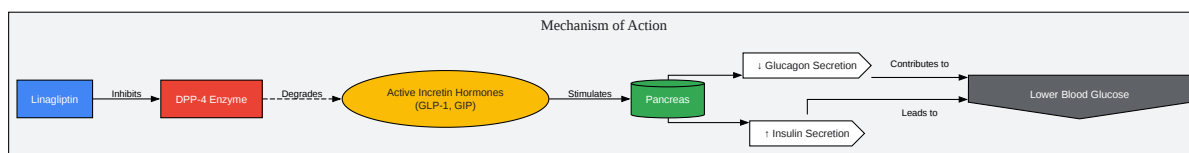
- Prepare a standard stock solution of Linagliptin in methanol.
- Further dilute with the mobile phase to achieve the desired concentrations for the calibration curve.

### Chromatographic Conditions:

- Instrument: RP-HPLC system with a UV detector.
- Column: Symmetry Chromosil C18 (250 x 4.6mm, 5µm).[\[12\]](#)
- Mobile Phase: Acetonitrile: Water: Methanol (25:50:25 v/v/v).[\[12\]](#)
- Flow Rate: 1.0 ml/min.[\[12\]](#)
- Detection Wavelength: 238 nm.[\[12\]](#)
- Injection Volume: 20 µL.[\[12\]](#)

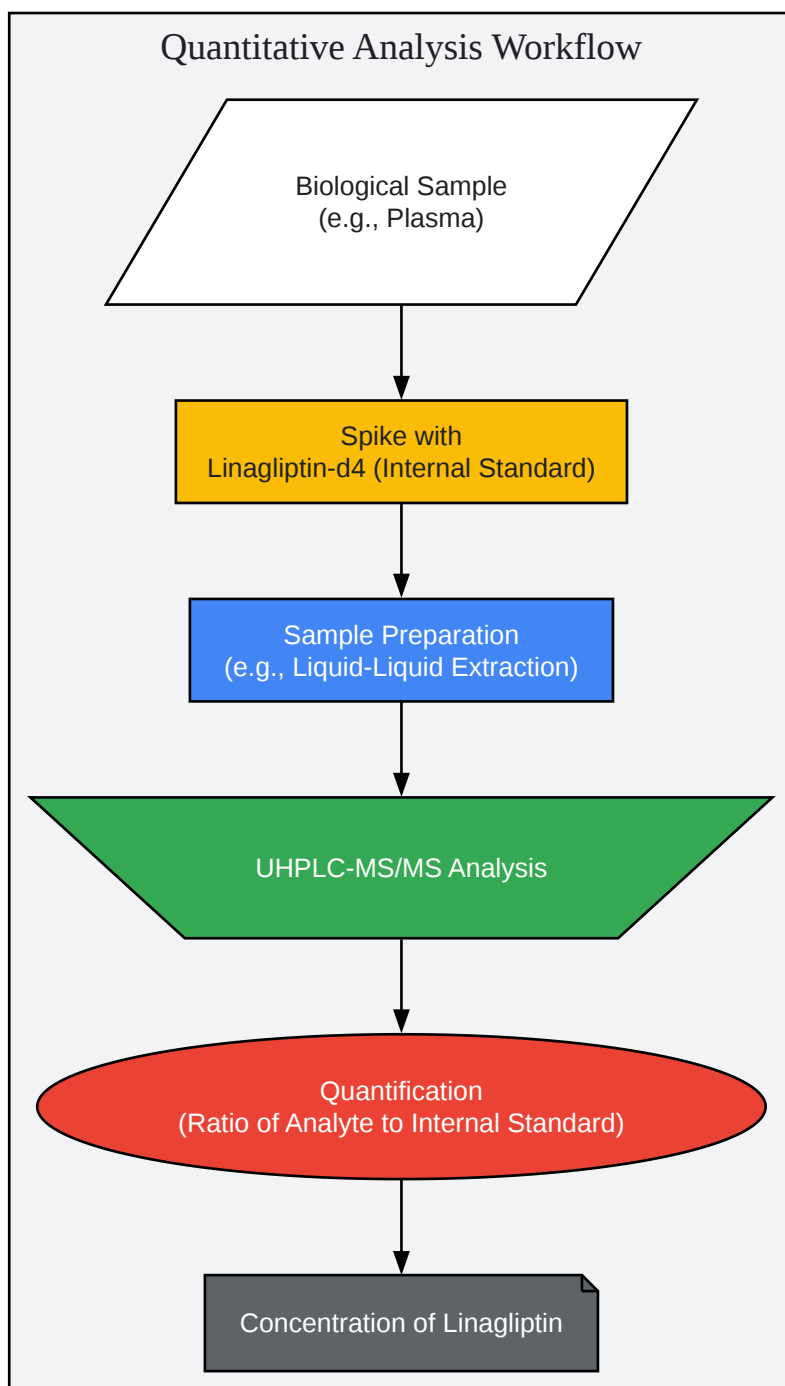
## Signaling Pathway and Analytical Workflow Visualizations

The following diagrams, created using the DOT language, illustrate the mechanism of action of Linagliptin and a typical analytical workflow where **Linagliptin-d4** is used.



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Caption: Mechanism of action of Linagliptin as a DPP-4 inhibitor.



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Caption: Typical analytical workflow using **Linagliptin-d4**.

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